

# Ergometrinine molecular formula and molar mass

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## Compound of Interest

Compound Name: *Ergometrinine*

Cat. No.: *B1599879*

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## Ergometrinine: Physicochemical Properties

### Introduction

**Ergometrinine** is an ergot alkaloid and the L-isomer of ergometrine.<sup>[1]</sup> As a stereoisomer, it shares the same molecular formula and molar mass with its D-isomer counterpart, ergometrine, but differs in its three-dimensional structure. This document provides the core physicochemical data for **ergometrinine**, specifically its molecular formula and molar mass, which are fundamental parameters in chemical and pharmacological research.

### Physicochemical Data

The fundamental molecular properties of **ergometrinine** are summarized below. This data is essential for stoichiometric calculations, solution preparation, and analytical characterization.

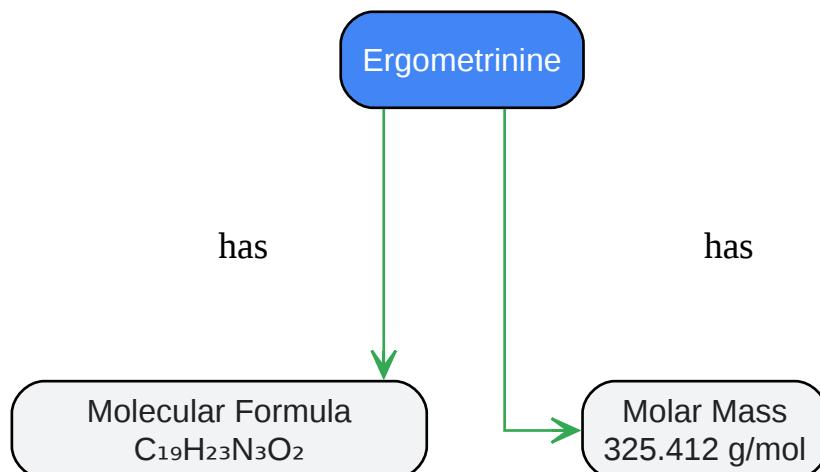
Parameter	Value
Molecular Formula	$C_{19}H_{23}N_3O_2$ <sup>[1][2]</sup>
Molar Mass	$325.412 \text{ g}\cdot\text{mol}^{-1}$ <sup>[1]</sup>
Charge	0 <sup>[2]</sup>

### Methodology for Data Determination

The molecular formula is determined through elemental analysis and high-resolution mass spectrometry. The molar mass is calculated based on the molecular formula using standard atomic weights. For instance, the molar mass of  $C_{19}H_{23}N_3O_2$  is computed by summing the atomic masses of 19 carbon atoms, 23 hydrogen atoms, 3 nitrogen atoms, and 2 oxygen atoms.[3][4]

### Logical Relationship of **Ergometrinine** Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular properties.



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Caption: Core molecular properties of **Ergometrinine**.

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## References

- 1. Ergometrinine - Wikipedia [en.wikipedia.org]
- 2. GSRS [precision.fda.gov]

- 3. Ergometrine | C19H23N3O2 | CID 443884 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 4. medkoo.com [[medkoo.com](https://medkoo.com)]
- To cite this document: BenchChem. [Ergometrinine molecular formula and molar mass]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1599879#ergometrinine-molecular-formula-and-molar-mass>]

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